

An In-Depth Technical Guide to the Physicochemical Properties of Anhydrous Sodium Sulfide

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Compound of Interest

Compound Name: Sodium sulfide

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Anhydrous **sodium sulfide** (Na_2S) is a versatile inorganic compound that serves as a potent reducing agent and a source of sulfide ions in numerous chemical syntheses. Its utility in fields ranging from organic chemistry to materials science and its relevance in studies involving hydrogen sulfide (H_2S) as a gaseous transmitter make a thorough understanding of its physicochemical properties essential.[1][2] This guide provides a detailed overview of the core properties of anhydrous **sodium sulfide**, experimental protocols for its characterization, and critical safety information for laboratory professionals.

Core Physicochemical Properties

Anhydrous **sodium sulfide** is a hygroscopic, colorless solid in its pure form, though commercial grades often appear yellow to brick-red due to the presence of polysulfide impurities.[3][4] Its distinct "rotten egg" odor in the presence of moist air is a result of hydrolysis, which liberates hydrogen sulfide gas.[5][6]

Table 1: Physicochemical Properties of Anhydrous **Sodium Sulfide**

Property	Value	References
Identifiers		
IUPAC Name	Disodium sulfide	[6]
CAS Number	1313-82-2	[4][7]
Chemical Formula	Na ₂ S	[3][4][7]
Physical Properties		
Molar Mass	78.0452 g/mol	[4][5][7]
Appearance	Colorless to yellow/brick-red crystalline solid	[1][3][4]
Odor	Odorless when dry; rotten egg smell in moist air	[4][5][6]
Density	1.856 g/cm ³	[3][4][5]
Melting Point	950 - 1180 °C (Discrepancies exist based on purity and measurement conditions, e.g., in <i>vacuo</i>)	[1][4][5][7][8]
Boiling Point	~1,176 °C (Decomposition also reported)	[3][5]
Crystal Structure	Antifluorite	[3][4]
Chemical Properties		
pH of Aqueous Solution	Strongly alkaline (~10.4)	[1][3][6]
Sensitivity	Hygroscopic; light-sensitive; air-sensitive	[4][9][10]

Solubility Profile

The solubility of **sodium sulfide** is dictated by its ionic nature, making it highly soluble in polar solvents like water and sparingly soluble in most organic solvents.[3][11]

Table 2: Solubility of Anhydrous **Sodium Sulfide** in Water

Temperature (°C)	Solubility (g/100 mL)
0	12.4
20	18.6
50	39.0
[1] [4] [5] [8]	

Table 3: Solubility of Anhydrous **Sodium Sulfide** in Organic Solvents

Solvent	Solubility Description	References
Alcohols (Methanol, Ethanol)	Slightly soluble	[3] [5] [7] [9]
Diethyl Ether	Insoluble	[5] [7] [9]
Acetone	Moderate solubility	[11]
N,N-Dimethylformamide (DMF)	Soluble (solubility increases in DMF + water mixtures)	[2]

The dissolution in water is a hydrolytic process, yielding a strongly alkaline solution due to the formation of sodium hydrosulfide and sodium hydroxide.[\[3\]](#)[\[12\]](#)

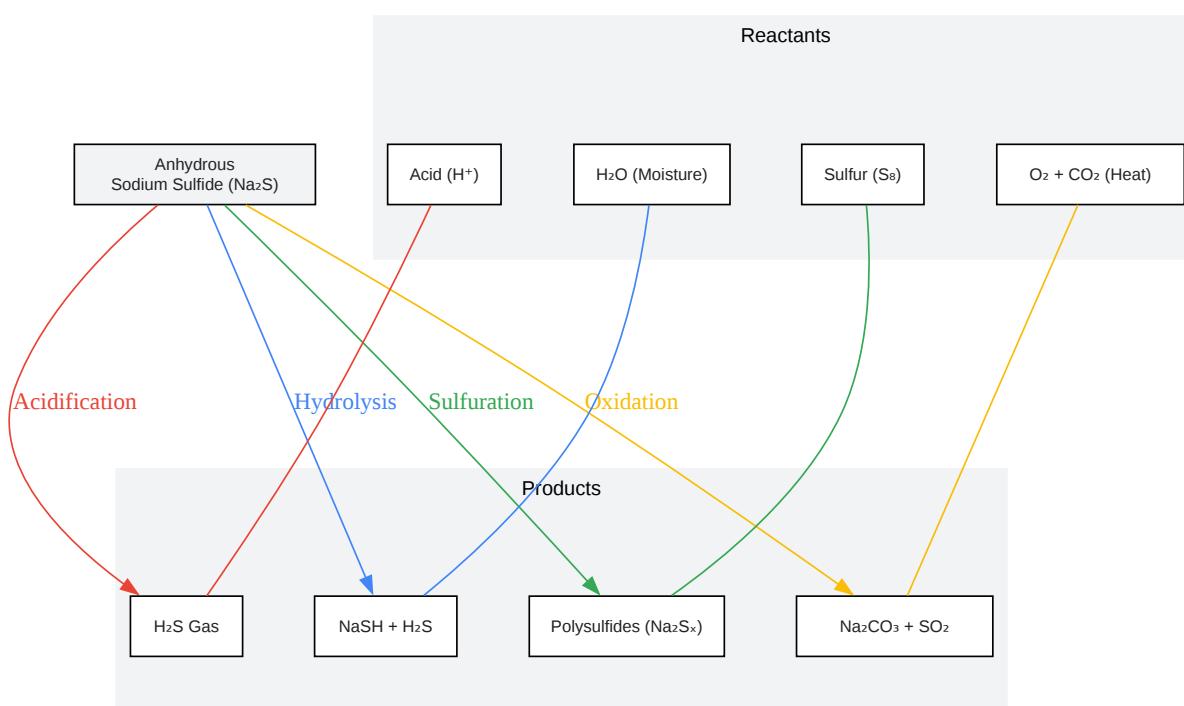
Chemical Reactivity and Stability

Anhydrous **sodium sulfide** is a reactive compound, primarily functioning as a strong base and reducing agent. Its key reactions are critical to its application and safe handling.

- Hydrolysis: Reacts with moisture to form sodium hydrosulfide (NaSH) and hydrogen sulfide (H₂S), leading to its characteristic odor and alkalinity.[\[4\]](#)[\[6\]](#)
- Reaction with Acids: Rapidly reacts with acids to produce highly toxic and flammable hydrogen sulfide gas.[\[4\]](#)[\[5\]](#)

- Oxidation: When heated in the presence of oxygen and carbon dioxide, it can oxidize to sodium carbonate and sulfur dioxide.[4] Oxidation with a strong oxidizing agent like hydrogen peroxide yields sodium sulfate.[4]
- Reaction with Sulfur: Dissolving elemental sulfur in a **sodium sulfide** solution forms sodium polysulfides (Na_2S_x).[4]

Diagram 1: Key Reactions of Anhydrous Sodium Sulfide

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Caption: Key reaction pathways for anhydrous **sodium sulfide**.

Experimental Protocols

Industrial Synthesis (Carbothermic Reduction): Industrially, anhydrous **sodium sulfide** is produced by the high-temperature reduction of sodium sulfate with a carbonaceous material like coal.[5][13]

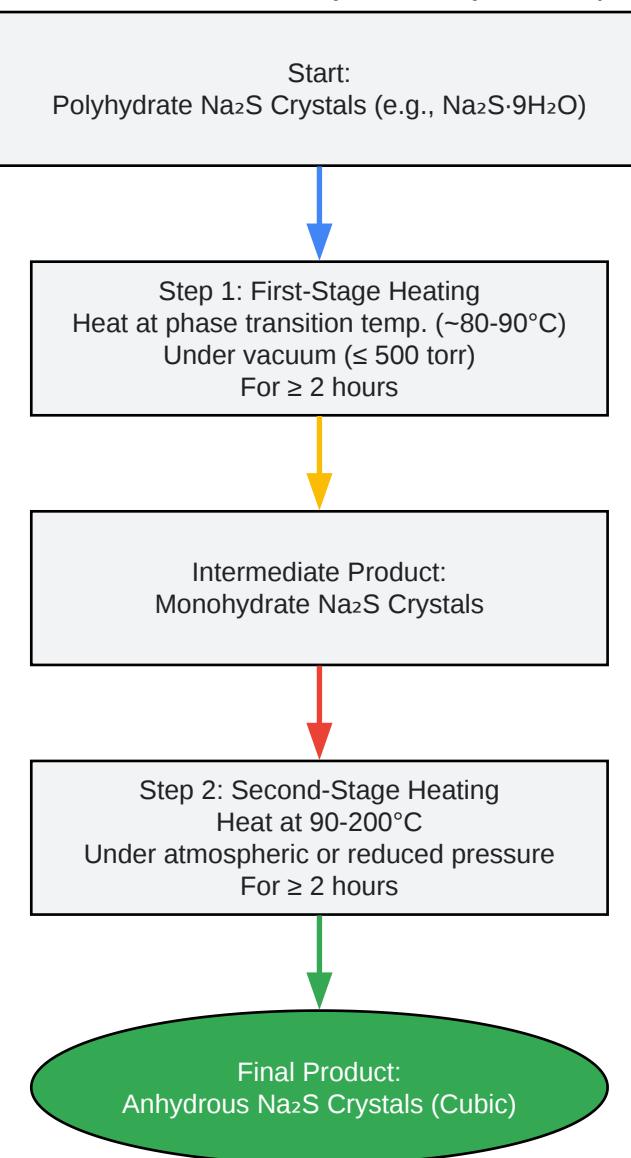
- Sodium sulfate (Na_2SO_4) is mixed with pulverized coal in a mass ratio of approximately 100:22.[13]
- The mixture is calcined in a furnace at 800–1100 °C. The reaction is: $\text{Na}_2\text{SO}_4 + 2 \text{C} \rightarrow \text{Na}_2\text{S} + 2 \text{CO}_2$.[5]
- The resulting smelt is cooled and dissolved ("lixiviated") in a dilute alkaline solution.
- The solution is clarified, and the supernatant is concentrated and solidified to yield the final product.[13]

Laboratory Synthesis (from Elements): A common laboratory-scale synthesis involves the direct reaction of sodium metal and elemental sulfur.[5]

- In a glovebox under an inert atmosphere, elemental sulfur is reacted with sodium metal in a 1:2 molar ratio.
- The reaction is typically carried out in a solvent such as anhydrous liquid ammonia or dry tetrahydrofuran (THF) with a naphthalene catalyst.[5]
- The reaction proceeds as: $2 \text{Na} + \text{S} \rightarrow \text{Na}_2\text{S}$.

Preparation of Anhydrous Crystals from Hydrates: High-purity anhydrous crystals can be prepared from hydrated forms via a controlled two-stage heating process to prevent melting. [14][15]

Diagram 2: Workflow for Anhydrous Crystal Preparation

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Caption: Experimental workflow for preparing anhydrous **sodium sulfide** crystals.

The following protocols are adapted from the United States Pharmacopeia (USP) for the characterization of **sodium sulfide**.^[16]

Identification (Lead Acetate Test):

- In a chemical fume hood, transfer approximately 100 mg of the sample to a test tube.

- Add 10 mL of 3 N hydrochloric acid.
- Immediately cover the opening of the test tube with filter paper that has been saturated with a 0.2 M lead acetate solution.
- Positive Result: The formation of a brownish or silvery-black stain (lead sulfide) on the paper confirms the presence of sulfide.[16]

Assay (Iodometric Titration): This method determines the purity of the **sodium sulfide** sample.

- Accurately weigh approximately 275 mg of the **sodium sulfide** sample and transfer it to a 250-mL beaker.
- Dissolve the sample in 30 mL of filtered, degassed water and mix.
- While mixing, add 50.0 mL of 0.1 N iodine standard solution. The iodine will oxidize the sulfide.
- Add 2 mL of hydrochloric acid and allow the solution to stand for 15 minutes in a dark place.
- Titrate the excess, unreacted iodine with 0.1 N sodium thiosulfate standard solution until the solution is a pale yellow color.
- Add 5 mL of starch indicator solution (TS). The solution should turn blue-black.
- Continue the titration with 0.1 N sodium thiosulfate until the blue color disappears.
- Perform a blank determination (without the sample) to make any necessary corrections.

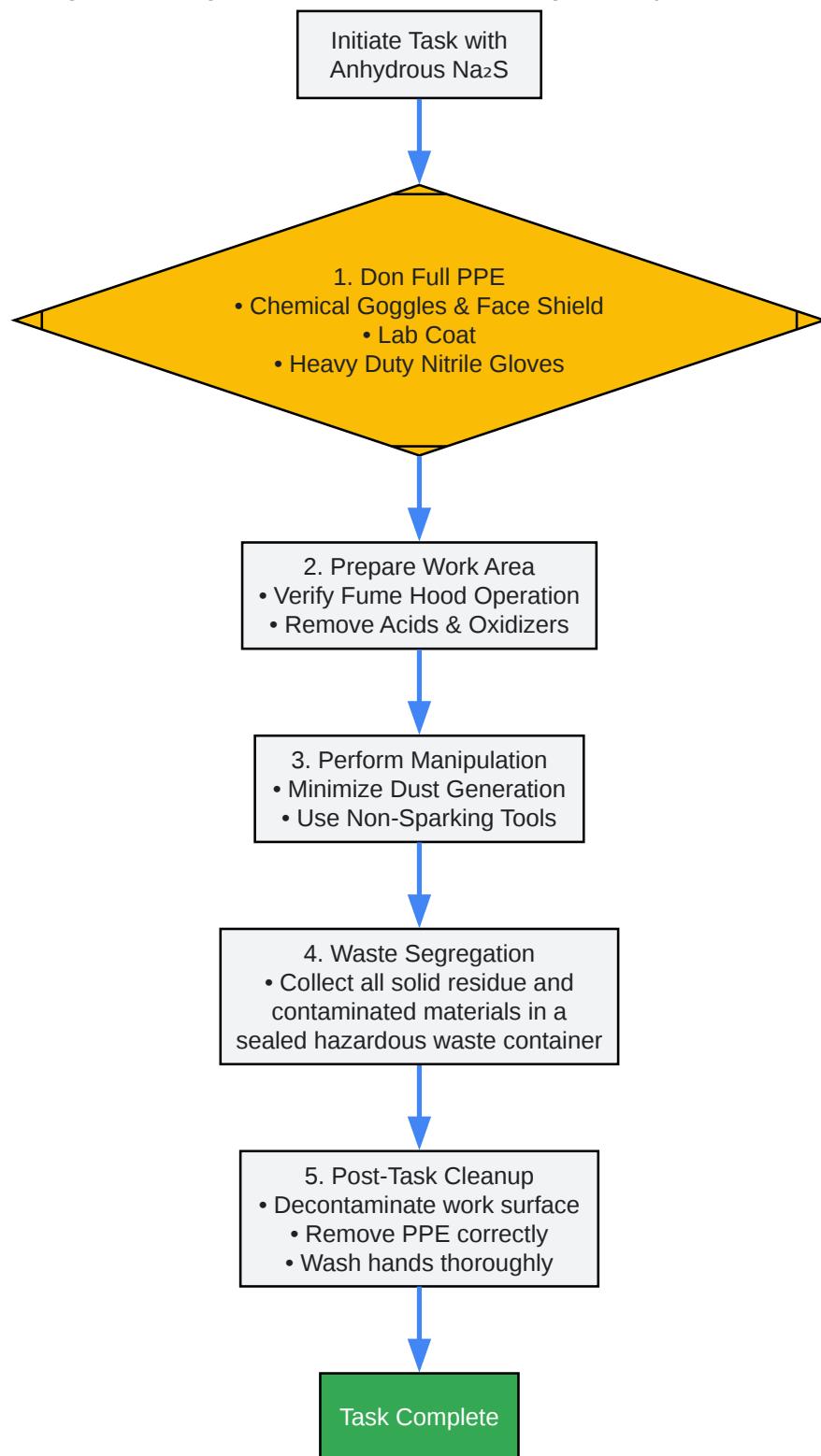
Each mL of 0.1 N sodium thiosulfate is equivalent to 12.01 mg of Na2S·9H2O.[16]

Safety, Handling, and Storage

Anhydrous **sodium sulfide** is a hazardous material requiring strict safety protocols. It is corrosive, toxic, and can be spontaneously flammable.[17][18]

- Hazards:
 - Corrosive: As a strong alkali, it can cause severe chemical burns to skin and eyes.[4][5]

- Toxicity: Contact with acids or moisture releases highly toxic hydrogen sulfide gas, which can cause respiratory failure.[5][19]
- Flammability: The anhydrous material can heat spontaneously and ignite upon exposure to moist air.[1][17]
- Handling:
 - Always handle in a well-ventilated area, preferably within a chemical fume hood.[19][20]
 - Wear appropriate Personal Protective Equipment (PPE), including heavy-duty nitrile gloves, a lab coat, and chemical safety goggles with a face shield.[10][17]
 - Use non-sparking tools and avoid creating dust.[20]
 - Keep away from all incompatible materials, especially acids and oxidizing agents.[17][20]
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat sources.[10][20]
 - Keep containers tightly sealed to prevent exposure to moisture and air.[17][20] Corrosion-resistant containers are recommended.[20]
 - Store separately from acids and other incompatible materials.[17]

Diagram 3: Logical Flow for Safe Handling of Anhydrous Na₂S[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of anhydrous **sodium sulfide**.

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